

Application Notes and Protocols for Acid Brown 425 in Leather Dyeing

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Compound of Interest

Compound Name: Acid Brown 425

Cat. No.: B1168376

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These application notes provide a comprehensive overview of the use of C.I. **Acid Brown 425** in leather dyeing research. The information is compiled from technical data sheets and general protocols for 1:2 metal complex acid dyes, offering a detailed guide for experimental application.

Introduction to Acid Brown 425

Acid Brown 425 is a synthetic dye belonging to the class of 1:2 chromium complex azo dyes. [1] These dyes are characterized by having one chromium atom complexed with two molecules of an azo dye. [2] This structure generally imparts good light fastness and wash fastness properties. [3] **Acid Brown 425** is primarily used in the dyeing of various protein-based substrates, including leather, wool, and silk, as well as synthetic polyamides like nylon. [1][4] It is particularly recommended for aniline leather, finding application in shoe uppers, upholstery, and leather garments. [1] The dyeing mechanism relies on the formation of ionic bonds between the anionic sulfonate groups of the dye and the protonated amino groups of the collagen fibers in the leather under acidic conditions. [5]

Quantitative Data

The following tables summarize the known properties of **Acid Brown 425** and provide representative fastness data for similar 1:2 metal complex acid brown dyes used in leather dyeing.

Table 1: Physicochemical and Known Fastness Properties of **Acid Brown 425**

| Property | Value | Source(s) |
|-----------------------------|---|---|
| C.I. Name | Acid Brown 425 | [1] |
| CAS Number | 119509-49-8 | [6] |
| Chemical Class | 1:2 Chromium Complex Azo Dye | [1] [6] |
| Molecular Formula | C ₂₀ H ₁₆ N ₄ O ₇ S | [7] |
| Physical Appearance | Brown Powder | [6] |
| Solubility in Water | Soluble | [6] |
| Solubility (at 60°C) | 40 g/L | [7] |
| Light Fastness (Xenon Lamp) | 3-4 (on a 1-5 scale) | [8] [9] |
| Washing Fastness | 2-3 (on a 1-5 scale) | [8] [9] |

Note: The specific conditions and substrate for the listed fastness tests were not detailed in the source materials. These values should be considered as indicative.

Table 2: Representative Fastness Properties of 1:2 Metal Complex Acid Brown Dyes on Chrome-Tanned Leather

| Fastness Test | Standard Method | Typical Rating (Scale 1-5) | Source(s) |
|---------------------------------|-----------------------------|-------------------------------|-----------|
| Light Fastness (Xenon Lamp) | EN ISO 105-B02 | 4-5 | [1][10] |
| Washing (Staining on Cotton) | ISO 105-C06 / IUF 423 | 2-3 | [1][11] |
| Perspiration (Alkaline) | EN ISO 105-E04 / IUF 426 | 3-4 | [10] |
| Rubbing / Crocking (Dry) | EN ISO 11640 / IUF 450 | 4-5 | [12] |
| Rubbing / Crocking (Wet) | EN ISO 11640 / IUF 450 | 3-4 | [12] |
| Migration into PVC | EN ISO 15701 / IUF 442 | 4 | [10][13] |

Note: This table provides typical data for dyes of the same class, such as Acid Brown 75, and should be used for comparative and planning purposes.[1] Actual results for **Acid Brown 425** may vary.

Experimental Protocols

This section outlines a detailed methodology for the application of **Acid Brown 425** in a laboratory setting for dyeing chrome-tanned leather.

3.1. Objective

To dye a chrome-tanned leather sample to a uniform brown shade with good penetration and fixation using **Acid Brown 425**.

3.2. Materials and Equipment

- Leather: Neutralized chrome-tanned cowhide, shaved to a uniform thickness (e.g., 1.0-1.2 mm).

- Dye: C.I. **Acid Brown 425** powder.
- Chemicals:
 - Ammonia (25%)
 - Formic Acid (85%)
 - Sodium Formate
 - Anionic fatliquor (e.g., sulfated or sulfochlorinated oils)
 - Leveling/penetrating agent (e.g., ethoxylated fatty alcohol)
 - Deionized water
- Equipment:
 - Laboratory-scale dyeing drum (e.g., glass or stainless steel) with temperature control.
 - Analytical balance
 - pH meter or pH strips
 - Graduated cylinders and beakers
 - Leather staking machine or hook for drying
 - Gray scales for assessing color change and staining (ISO 105-A02 and ISO 105-A03).[\[10\]](#)
 - Color measurement instrument (spectrophotometer/colorimeter) - Optional.

3.3. Experimental Procedure

The following protocol is based on a percentage of the leather's wet weight (shaved weight).

- Washing and Neutralization:

- Wash the leather in the dyeing drum with 200% water at 35°C for 20 minutes. Drain the float.
- Neutralize the leather to a pH of 6.0-6.5 through the thickness of the hide. This is a critical step to ensure even dye penetration.[\[14\]](#)
- Add 150% water at 40°C.
- Add 1.5% sodium formate and 0.5% sodium bicarbonate.
- Run the drum for 60-90 minutes. Check the pH of the cross-section using a suitable indicator. Drain the float and wash thoroughly.
- Dyeing:
 - Prepare a fresh float of 100% water at 40°C.
 - Add 0.5% of a leveling/penetrating agent and run for 10 minutes.
 - Dissolve 2.0% **Acid Brown 425** in hot water (50-60°C) and add it to the drum.
 - Run the drum for 20 minutes to allow for initial dye penetration. The pH should be in the range of 6.0-6.5.[\[7\]](#)
 - Increase the temperature to 55-60°C.[\[15\]](#)
 - Run for an additional 40-60 minutes to ensure full penetration. Check the cross-section for even color.
- Fixation:
 - Begin the fixation process by slowly adding 1.0% formic acid (diluted 1:10 with water) in two intervals over 20 minutes to gradually lower the pH.[\[13\]](#)[\[15\]](#)
 - Add a final portion of 1.5% formic acid (diluted 1:10) to bring the final pH of the dyebath to 3.5-3.8.[\[13\]](#)[\[14\]](#)

- Run for 30 minutes to ensure complete fixation of the dye. The dye bath should be significantly exhausted (almost clear).
- Drain the float.
- Rinsing and Fatliquoring:
 - Rinse the leather with 200% water at 50°C for 10 minutes. Drain.
 - In a fresh float of 100% water at 50°C, add 8-10% of a suitable anionic fatliquor.
 - Run for 60 minutes.
 - Add 0.5% formic acid to fix the fatliquor and run for another 15 minutes.
 - Drain the final float.
- Post-Processing:
 - Rinse the leather one last time with cold water.
 - Remove the leather, hang it to drain (sammying), and then set it out.
 - Allow the leather to dry completely by hanging it on a hook or toggling it.
 - Once dry, condition the leather for 24 hours at standard atmospheric conditions (20°C, 65% RH) and then stake it to soften.

Visualizations

4.1. Leather Dyeing Mechanism

The diagram below illustrates the fundamental chemical interaction between an anionic acid dye, such as **Acid Brown 425**, and the collagen fibers within leather.

Caption: Interaction between **Acid Brown 425** and leather collagen.

4.2. Experimental Workflow

The following workflow diagram outlines the key stages of the experimental protocol for dyeing leather with **Acid Brown 425**.

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